

Essential Safety and Operational Guide for Handling c-Met-IN-10

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Compound of Interest

Compound Name: c-Met-IN-10

Cat. No.: B12408198

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This guide provides crucial safety and logistical information for researchers, scientists, and drug development professionals handling the research compound **c-Met-IN-10**. Given that **c-Met-IN-10** is a potent c-Met inhibitor, it is imperative to handle it with the utmost care to avoid potential exposure and ensure a safe laboratory environment.^[1] The following procedures are based on best practices for handling potent research-grade kinase inhibitors and other hazardous chemicals.

Personal Protective Equipment (PPE)

The use of appropriate Personal Protective Equipment (PPE) is the first line of defense against exposure to hazardous chemicals.^{[2][3]} The minimum required PPE for handling **c-Met-IN-10** in a solid (powder) or dissolved state is outlined below.

Table 1: Recommended Personal Protective Equipment (PPE) for **c-Met-IN-10**

PPE Category	Item	Specifications and Use
Hand Protection	Double Nitrile Gloves	Wear two pairs of chemotherapy-rated gloves.[4] [5] Change the outer glove immediately if contaminated.
Body Protection	Disposable Gown	A disposable, solid-front, back-closing gown made of a low-permeability fabric is required. [4][5]
Eye Protection	Safety Goggles	Chemical splash goggles are mandatory to protect against splashes and aerosols.
Face Protection	Face Shield	A full-face shield should be worn over safety goggles, especially when there is a risk of splashes.
Respiratory Protection	N95 or Higher Respirator	An N95 or higher-rated respirator is recommended, particularly when handling the powdered form of the compound, to prevent inhalation.[5]

Safe Handling Procedures

Adherence to strict handling protocols is critical to minimize the risk of exposure during routine laboratory operations.

Step 1: Preparation and Weighing

- Designated Area: All handling of powdered **c-Met-IN-10** must be conducted in a designated area, such as a certified chemical fume hood or a powder containment hood.

- Weighing: Use a dedicated analytical balance within the containment area. Tare a tared weigh boat or paper before adding the compound.
- Tool Handling: Use dedicated spatulas and tools for handling the compound. Clean these tools thoroughly after each use.

Step 2: Dissolving the Compound

- Solvent Addition: Add the solvent to the vial containing the powdered **c-Met-IN-10** slowly and carefully to avoid splashing.
- Vortexing/Sonication: If required, cap the vial securely before vortexing or sonicating to ensure complete dissolution.

Step 3: General Laboratory Use

- Labeling: Clearly label all solutions containing **c-Met-IN-10** with the compound name, concentration, solvent, and date of preparation.
- Transport: When moving solutions, use a secondary container to prevent spills.

Spill Management and Emergency Procedures

Accidents can happen, and a clear plan for managing spills is essential.

- Small Spills (Powder):
 - Do not sweep. Gently cover the spill with absorbent pads or granules.
 - Wet the absorbent material with a suitable solvent (e.g., 70% ethanol) to prevent the powder from becoming airborne.
 - Carefully wipe up the spill with damp absorbent pads, working from the outside in.
 - Place all contaminated materials in a sealed bag for hazardous waste disposal.
- Small Spills (Liquid):
 - Absorb the spill with absorbent pads or granules.

- Wipe the area clean with a suitable laboratory disinfectant or detergent.
- Place all contaminated materials in a sealed bag for hazardous waste disposal.
- Large Spills:
 - Evacuate the immediate area.
 - Alert your institution's Environmental Health and Safety (EHS) department.
 - Prevent others from entering the area.
- Personal Exposure:
 - Skin Contact: Immediately wash the affected area with soap and water for at least 15 minutes.
 - Eye Contact: Immediately flush the eyes with copious amounts of water for at least 15 minutes, holding the eyelids open.
 - Inhalation: Move to fresh air immediately.
 - Seek medical attention immediately after any exposure.

Disposal Plan

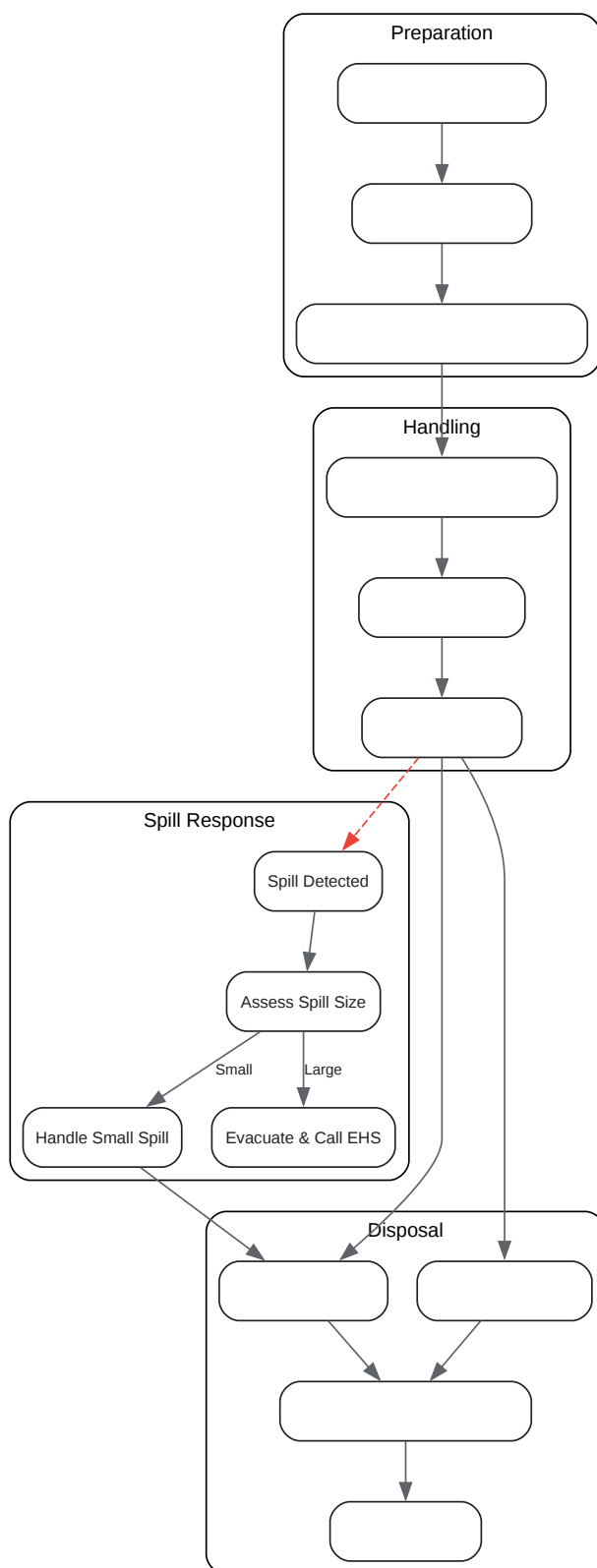
Proper disposal of **c-Met-IN-10** and associated waste is crucial to prevent environmental contamination and ensure regulatory compliance.

- Solid Waste: All solid waste, including empty vials, contaminated gloves, gowns, and absorbent materials, must be collected in a designated, sealed, and clearly labeled hazardous waste container.
- Liquid Waste: All liquid waste containing **c-Met-IN-10** must be collected in a designated, sealed, and clearly labeled hazardous waste container. Do not pour any solutions down the drain.^[6]

- **Waste Pickup:** Follow your institution's procedures for the pickup and disposal of chemical waste.

Visual Workflow for Safe Handling of c-Met-IN-10

The following diagram illustrates the key steps and decision points for the safe handling and disposal of **c-Met-IN-10**.



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References

- 1. c-Met inhibitor - Wikipedia [en.wikipedia.org]
- 2. PPE for Health Care Workers Who Work with Hazardous Drugs | NIOSH | CDC [cdc.gov]
- 3. Hero PPE™ Personal Protective Equipment | Cancer Diagnostics, Inc. [cancerdiagnostics.com]
- 4. pogo.ca [pogo.ca]
- 5. gerpac.eu [gerpac.eu]
- 6. merckmillipore.com [merckmillipore.com]
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